

Introduction: The Strategic Value of a Functionalized Pyrrole Core

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Compound of Interest

Compound Name: 5-Iodo-1H-pyrrole-2-carbonitrile

Cat. No.: B11886005

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The pyrrole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and blockbuster drugs.^[1] Its electron-rich nature and hydrogen-bonding capabilities make it a critical pharmacophore for engaging with biological targets.^[2] The strategic functionalization of the pyrrole nucleus allows for the fine-tuning of a molecule's steric, electronic, and pharmacokinetic properties.

5-iodo-1H-pyrrole-2-carbonitrile emerges as a particularly valuable synthetic intermediate due to the orthogonal reactivity of its functional groups. The cyano group (nitrile) is a versatile handle for transformation into amines, amides, or tetrazoles, while also acting as an electron-withdrawing group that modulates the ring's reactivity.^{[3][4]} The iodo-substituent at the C5 position is the key to its utility as a building block, serving as an excellent leaving group in a wide array of palladium-catalyzed cross-coupling reactions.^{[5][6]} This dual functionality allows for sequential, site-selective modifications, making it an ideal platform for building molecular diversity in drug discovery campaigns.^{[2][7]}

Physicochemical Properties

The fundamental physical and chemical properties of **5-iodo-1H-pyrrole-2-carbonitrile** are summarized below. These data are critical for handling, reaction setup, and purification.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₃ IN ₂	PubChem
Molecular Weight	217.99 g/mol	PubChem
Appearance	White to off-white solid/powder	Internal Data
Melting Point	138-144 °C	Internal Data
Boiling Point	Decomposes at elevated temperatures	Internal Data
Solubility	Soluble in methanol, DMF, DMSO, and chlorinated solvents	Internal Data
InChI Key	RDNQPKSQJIXTSA-UHFFFAOYSA-N	PubChem
SMILES	<chem>C1=CC(=C(N1)I)C#N</chem>	PubChem

Spectroscopic Profile: A Guide to Characterization

Accurate characterization is essential for confirming the identity and purity of **5-iodo-1H-pyrrole-2-carbonitrile**. The following sections detail the expected spectroscopic signatures.

¹H NMR Spectroscopy

The ¹H NMR spectrum is expected to be simple and diagnostic. The two protons on the pyrrole ring form an AX system, appearing as two doublets.

- δ ~6.5-6.8 ppm (d, 1H): Attributed to the proton at the C3 position.
- δ ~6.2-6.5 ppm (d, 1H): Attributed to the proton at the C4 position.
- δ >10 ppm (br s, 1H): The N-H proton, which is often broad and may exchange with D₂O.

Rationale: The electron-withdrawing cyano group deshields the adjacent C3 proton, shifting it downfield relative to the C4 proton.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will show five distinct signals corresponding to the carbon atoms of the pyrrole ring and the nitrile group.

- δ ~130-135 ppm: C5 (carbon bearing the iodine).
- δ ~120-125 ppm: C3.
- δ ~115-120 ppm: C4.
- δ ~110-115 ppm: C $\equiv$ N (nitrile carbon).
- δ ~95-105 ppm: C2 (carbon bearing the nitrile).

Infrared (IR) Spectroscopy

The IR spectrum provides clear confirmation of the key functional groups.

- ~3300-3400 cm⁻¹ (sharp): N-H stretching vibration.
- ~2220-2240 cm⁻¹ (strong, sharp): C $\equiv$ N stretching vibration, characteristic of a nitrile group.
[8]
- ~1400-1500 cm⁻¹: C=C stretching vibrations within the pyrrole ring.
- ~500-600 cm⁻¹: C-I stretching vibration.

Mass Spectrometry (MS)

Under Electron Ionization (EI) or Electrospray Ionization (ESI), the mass spectrum will be dominated by the molecular ion peak.

- $m/z \approx 218$: [M]⁺ or [M+H]⁺, corresponding to the molecular weight of the compound.
- Fragmentation: Characteristic losses may include iodine (I, 127 Da) and hydrogen cyanide (HCN, 27 Da).

Synthesis and Purification

5-iodo-1H-pyrrole-2-carbonitrile is typically synthesized via electrophilic iodination of the parent 1H-pyrrole-2-carbonitrile. The electron-rich nature of the pyrrole ring makes it susceptible to electrophilic substitution, primarily at the C5 position.[2]

Synthetic Workflow

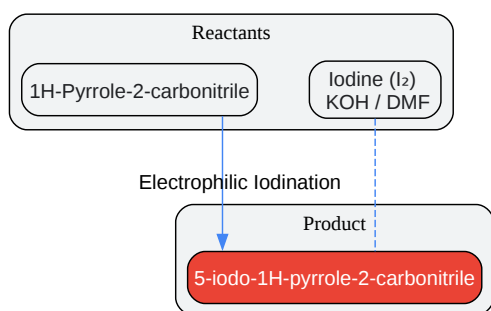


Figure 1: General workflow for the synthesis of 5-iodo-1H-pyrrole-2-carbonitrile.

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Caption: Figure 1: General workflow for the synthesis of **5-iodo-1H-pyrrole-2-carbonitrile**.

Experimental Protocol

The following protocol is a representative method adapted from standard procedures for the iodination of electron-rich heterocycles.[9]

- **Reaction Setup:** To a solution of 1H-pyrrole-2-carbonitrile (1.0 equiv.) in anhydrous N,N-Dimethylformamide (DMF), add potassium hydroxide (KOH) (3.6 equiv.) in portions. Stir the mixture for 30 minutes at room temperature to form the potassium pyrrolide salt.
- **Iodination:** Cool the reaction mixture to 0 °C in an ice bath. Add a solution of iodine (I₂) (1.0 equiv.) in DMF dropwise over 30 minutes.
- **Reaction Monitoring:** Allow the mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- **Workup:** Upon completion, pour the reaction mixture into a beaker containing a mixture of water and saturated aqueous ammonium chloride (NH_4Cl). Stir for 30 minutes to precipitate the product.
- **Isolation:** Collect the precipitate by vacuum filtration, wash with cold water, and dry under vacuum to yield the crude product.

Causality: The use of a base like KOH deprotonates the pyrrole N-H, increasing the electron density of the ring and activating it towards electrophilic attack by iodine. DMF is an excellent polar aprotic solvent for this transformation.

Purification and Quality Control

The crude product is typically purified by recrystallization from an ethanol/water mixture or by column chromatography on silica gel. Purity should be confirmed by melting point analysis and NMR spectroscopy to ensure the absence of starting material and regioisomers.

Chemical Reactivity and Stability

Cross-Coupling Reactions

The primary utility of the C-I bond is its participation in transition-metal-catalyzed cross-coupling reactions. It readily undergoes Suzuki, Stille, Sonogashira, and Buchwald-Hartwig aminations, allowing for the introduction of aryl, vinyl, alkynyl, and amino substituents at the C5 position.^[5]^[6] This reactivity makes it an indispensable tool for elaborating the pyrrole scaffold.

Reactivity Diagram: Suzuki Coupling

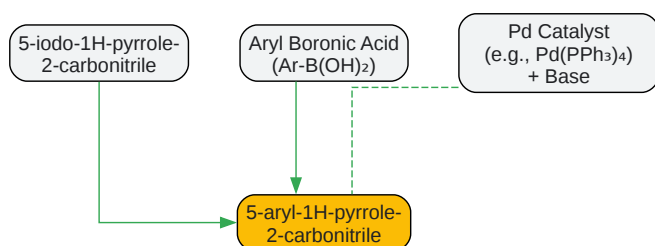


Figure 2: Application in a Suzuki cross-coupling reaction.

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Caption: Figure 2: Application in a Suzuki cross-coupling reaction.

Stability and Storage

5-iodo-1H-pyrrole-2-carbonitrile is a stable solid under standard laboratory conditions.

However, like many iodo-aromatic compounds, it can be sensitive to light and should be stored in amber vials. For long-term storage, it is recommended to keep the compound in a cool (2-8 °C), dry place under an inert atmosphere (e.g., argon or nitrogen).

Applications in Research and Drug Discovery

Pyrrole-containing molecules have demonstrated a vast range of biological activities, including anticancer, antimicrobial, and antiviral properties.^{[7][10]} **5-iodo-1H-pyrrole-2-carbonitrile** serves as a key starting material for accessing novel analogues of these bioactive compounds. Its ability to participate in late-stage functionalization via cross-coupling reactions allows medicinal chemists to rapidly generate libraries of compounds for structure-activity relationship (SAR) studies, accelerating the drug discovery process.^[2]

Conclusion

5-iodo-1H-pyrrole-2-carbonitrile is a high-value chemical intermediate with a well-defined set of physical and spectroscopic properties. Its strategic combination of a versatile nitrile group and a reactive C-I bond makes it an enabling tool for the synthesis of complex, functionalized pyrroles. A thorough understanding of its properties, synthesis, and reactivity, as detailed in this guide, is crucial for its effective application in advancing research in organic synthesis, materials science, and medicinal chemistry.

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